

# Application of 1,5-Diphenylcarbazone in Water Quality Analysis: A Detailed Guide

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## Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

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## Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

**1,5-Diphenylcarbazone** is a versatile chemical reagent widely employed in analytical chemistry for the colorimetric determination of various metal ions in water samples.<sup>[1]</sup> Its ability to form distinctly colored complexes with specific metals makes it a valuable tool for water quality assessment, environmental monitoring, and ensuring the safety of water used in pharmaceutical and food production.<sup>[1][2]</sup> This document provides detailed application notes and experimental protocols for the use of **1,5-Diphenylcarbazone** in the analysis of heavy metals in water, with a primary focus on hexavalent chromium (Cr(VI)) and notes on the detection of other metals such as mercury and copper.<sup>[1][2]</sup>

## Principle of Detection

The fundamental principle behind the use of **1,5-Diphenylcarbazone** is its reaction with target metal ions in a specific chemical environment to produce a colored complex. The intensity of the color, which is directly proportional to the concentration of the metal ion, is then measured using a spectrophotometer at a characteristic wavelength.

For its most common application, the determination of hexavalent chromium, 1,5-Diphenylcarbazide (which is often present in commercial **1,5-Diphenylcarbazone** or formed in

solution) is oxidized by Cr(VI) in an acidic medium to **1,5-Diphenylcarbazone**. The resulting **1,5-Diphenylcarbazone** then reacts with the reduced chromium (Cr(III)) to form a stable, magenta-colored complex.[3][4][5] The absorbance of this complex is measured at approximately 540 nm.[3][4][6]

## Data Presentation: Quantitative Analysis of Metal Detection

The following table summarizes the quantitative parameters for the determination of various heavy metals using **1,5-Diphenylcarbazone** and related compounds.

Metal Ion	Analytical Method	Wavelength ( $\lambda_{\text{max}}$ )	Limit of Detection (LOD)	Linear Range	Molar Absorptivity ( $\epsilon$ )	Key Interferences
Chromium (VI)	Spectrophotometry	540 nm[3][4]	0.023 mg/L[7]	0.03 - 3 mg/L[7]	$2.021 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ [6]	Iron(III)[3][4]
Mercury (II)	Spectrophotometry	490 nm (using dithizone)[8]	1 $\mu\text{g/L}$ (using dithizone)[8]	0.05 - 10 mg/L (using dithizone)[8]	$5.02 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ (using dithizone)[8]	Over 60 cations and anions show no interference[8]
Copper	Flame Atomic Absorption Spectrometry	Not Applicable	Not specified in results	Not specified in results	Not Applicable	Not specified in results

## Experimental Protocols

### Protocol 1: Determination of Hexavalent Chromium (Cr(VI)) in Water

This protocol is based on the widely used spectrophotometric method involving the reaction of Cr(VI) with 1,5-Diphenylcarbazide.[\[3\]](#)[\[4\]](#)

### 1. Reagents and Materials:

- 1,5-Diphenylcarbazide Solution (0.05% w/v): Dissolve 250 mg of 1,5-diphenylcarbazide in 50 mL of acetone. Store this solution in a brown bottle and discard if it becomes discolored.[\[3\]](#)[\[9\]](#)
- Phosphoric Acid ( $\text{H}_3\text{PO}_4$ ) Solution (1 M): Prepare by diluting concentrated phosphoric acid.
- Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) Solution (0.2 M): Prepare by diluting concentrated sulfuric acid.
- Chromium(VI) Stock Solution (1000 mg/L): Dissolve a known weight of potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ) in deionized water.
- Chromium(VI) Standard Solutions: Prepare a series of standard solutions by diluting the stock solution to cover the expected concentration range of the samples.
- Spectrophotometer capable of measuring absorbance at 540 nm.
- Glassware (volumetric flasks, pipettes, cuvettes).

### 2. Sample Collection and Preparation:

- Collect water samples in clean plastic or glass bottles.[\[10\]](#)
- If the sample is turbid, filter it through a 0.45  $\mu\text{m}$  filter.
- Acidify the sample to a pH of approximately 1 with sulfuric acid.[\[4\]](#)

### 3. Procedure:

- To a 100 mL volumetric flask, add a known volume of the water sample (e.g., 50 mL).
- Add 3 mL of 1 M phosphoric acid to acidify the sample.[\[3\]](#)
- Add 2 mL of the 0.05% 1,5-diphenylcarbazide solution.[\[4\]](#)
- Dilute to the 100 mL mark with deionized water and mix thoroughly.

- Allow the solution to stand for 5-10 minutes for full color development.[3][4]
- Measure the absorbance of the solution at 540 nm using a spectrophotometer, with a reagent blank as the reference.[3][6]
- Prepare a calibration curve by following the same procedure with the standard chromium solutions.
- Determine the concentration of Cr(VI) in the sample by comparing its absorbance to the calibration curve.

#### 4. Notes on Interferences:

- Iron(III) can interfere by forming a colored complex with diphenylcarbazide.[3] This interference can be minimized by the addition of a masking agent like sodium fluoride (NaF) or by using a phosphate buffer.[4]

## Protocol 2: Determination of Total Chromium in Water

To determine the total chromium concentration, any trivalent chromium (Cr(III)) present in the sample must first be oxidized to Cr(VI).

#### 1. Oxidation of Cr(III) to Cr(VI):

- Take a known volume of the water sample.
- Add a potassium permanganate ( $\text{KMnO}_4$ ) solution in an acidic medium (sulfuric acid) to oxidize Cr(III) to Cr(VI).[11][12] The appearance of a persistent pink color indicates that the oxidation is complete.
- After oxidation, destroy the excess permanganate by adding sodium azide or by gentle boiling.
- Proceed with the Cr(VI) determination as described in Protocol 1.

#### 2. Calculation of Cr(III) Concentration:

The concentration of Cr(III) can be calculated by subtracting the concentration of Cr(VI) (determined without the oxidation step) from the total chromium concentration (determined after the oxidation step).[4]

## Protocol 3: Notes on the Determination of Mercury (II)

While **1,5-Diphenylcarbazone** can be used for mercury detection, a closely related compound, 1,5-diphenylthiocarbazone (dithizone), is more commonly employed for a highly sensitive spectrophotometric method.[8][13]

### 1. Principle:

Dithizone reacts with mercury(II) in a slightly acidic solution to form an orange-colored chelate with an absorption maximum at approximately 490 nm.[8] The use of a micellar system can enhance sensitivity and avoid the need for solvent extraction.[8]

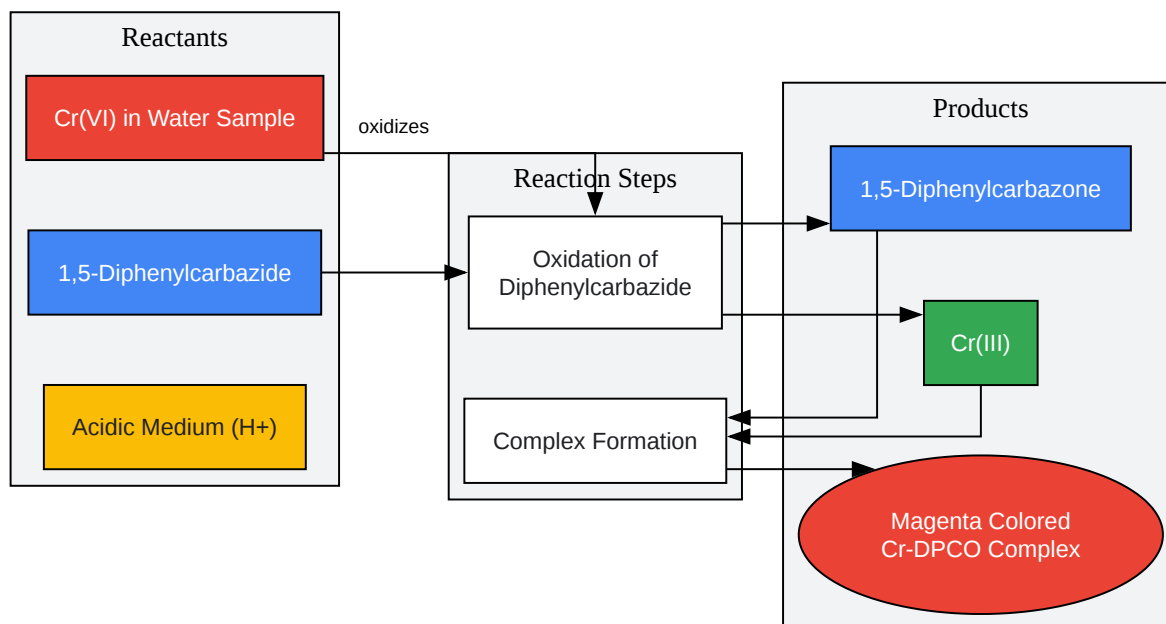
### 2. Reagents:

- 1,5-Diphenylthiocarbazone (Dithizone) Solution: A standard solution is prepared in a suitable solvent.
- Sulfuric Acid: To adjust the acidity of the sample.

### 3. General Procedure:

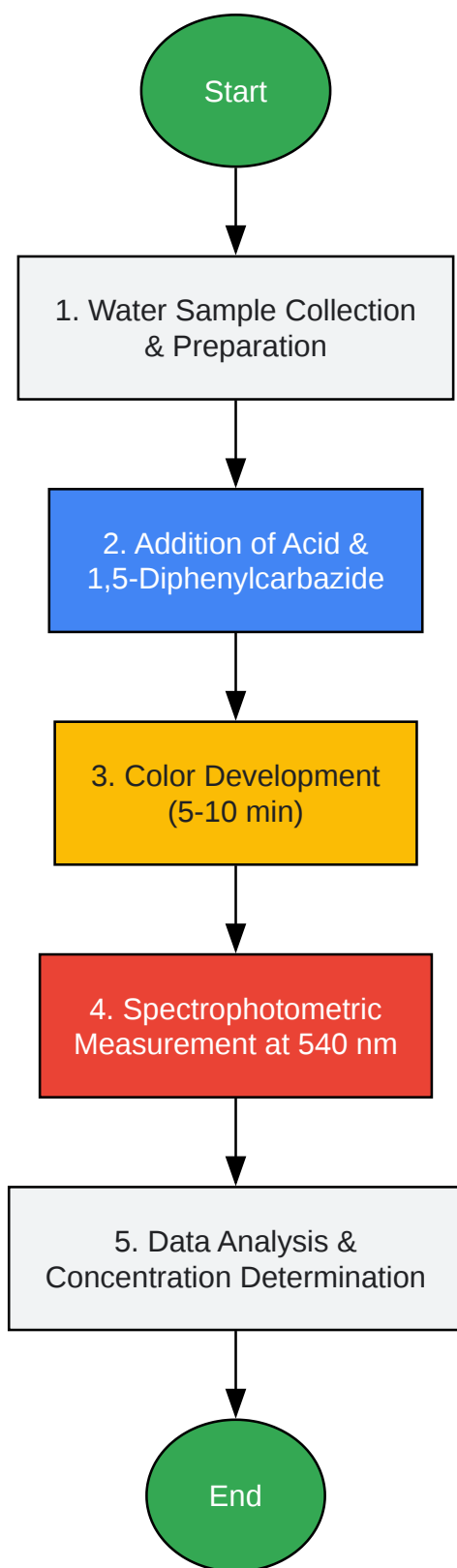
- A specific volume of the water sample is mixed with the dithizone reagent.
- The pH is adjusted to the optimal acidic range.
- The absorbance of the resulting colored complex is measured at its maximum wavelength.[8]

## Visualizations



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Caption: Reaction pathway for the detection of Cr(VI) with 1,5-Diphenylcarbazide.



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Caption: Experimental workflow for Cr(VI) analysis using **1,5-Diphenylcarbazone**.

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